

Compound of Interest

Compound Name: Disperse Red 167

Cat. No.: B1346997

A Note on Disperse Red 167:

Based on available scientific literature and chemical databases, **Disperse Red 167** is characterized primarily as a monoazo disperse dye. Its principal properties include exhibiting a change in their fluorescence properties (e.g., intensity, wavelength) in response to a specific target. **Disperse Red 167** is not designed for the detection of hypochlorite.

To fulfill the user's request for detailed application notes and protocols for a red fluorescent probe, the following sections will focus on a representative application note.

Application Note: A Rosamine-Phenothiazine-Based Red Fluorescent Probe for the Detection of Hypochlorite

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hypochlorite is a highly reactive oxygen species (ROS) that plays a crucial role in many physiological and pathological processes, including immune response. This document describes a novel probe scaffold (hereafter referred to as "the probe") for the detection of hypochlorite in aqueous solutions and living cells.

Sensing Mechanism

The probe is designed based on a donor-excited photo-induced electron transfer (d-PeT) mechanism. In its native state, the phenothiazine moiety acts as a fluorescence quencher, leading to a decrease in the probe's fluorescence intensity.

```
graph TD
    subgraph Sensing_Mechanism
        direction LR
        A[Probe (Phenothiazine) Fluorescence OFF] -- "Oxidation" --> B[Oxidized Probe (Sulfoxide) Fluorescence ON]
        C[Hypochlorite] -.-> B
        A -.-> D[Electron Transfer]
        D -.-> B
    end
```

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Probe_On [label="Oxidized Probe (Sulfoxide)\nFluorescence ON", fillcolor="#4285F4", fontcolor="#FFFFFF"];

Hypochlorite [label="Hypochlorite (ClO⁻)", shape=ellipse, fillcolor="#EA4335", fontcolor="#FFFFFF"];

Electron_Transfer [label="d-PeT", shape=plaintext, fontcolor="#5F6368"];

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Hypochlorite -> Probe_On [style=dashed, arrowhead=none, color="#EA4335"];

Probe_Off -> Electron_Transfer [label="Quenching", style=dashed, arrowhead=open, color="#5F6368"];

}

Caption: Workflow for in vitro detection of hypochlorite.

Methodology:

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Preparation of Reagents:

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Prepare a stock solution of the rosamine-phenothiazine probe (e.g., 1 mM) in dimethyl sulfoxide (DMSO).

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Prepare a stock solution of sodium hypochlorite (NaOCl) (e.g., 10 mM) in deionized water. The concentration

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Prepare a working buffer solution (e.g., 10 mM phosphate-buffered saline, PBS, pH 7.4).

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Fluorescence Measurement:

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In a quartz cuvette, add the working buffer.

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Add the probe stock solution to the cuvette to reach the final desired concentration (e.g., 10 μ M).

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Add varying concentrations of the NaOCl solution to the cuvette.

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Incubate the mixture for a short period (e.g., 1 minute) at room temperature.

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Measure the fluorescence emission spectrum (e.g., 570-700 nm) with an excitation wavelength of approximate

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Data Analysis:

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Plot the fluorescence intensity at the emission maximum (~585 nm) against the concentration of hypochlorit

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The limit of detection (LOD) can be calculated using the formula: $LOD = 3\sigma/k$, where σ is the standard devi

2. Bioimaging of Hypochlorite in Living Cells

This protocol outlines the steps for visualizing intracellular hypochlorite.

Caption: Workflow for cellular imaging of hypochlorite.

Methodology:

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Cell Culture:

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Culture an appropriate cell line (e.g., HeLa or RAW 264.7 macrophages) on a confocal imaging dish or glass

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Probe Loading:

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Wash the cells three times with PBS (pH 7.4).

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Incubate the cells with the probe (e.g., 5-10 μ M in serum-free culture medium) for 30 minutes at 37°C in a

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Stimulation and Imaging:

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Wash the cells again with PBS to remove any excess probe.

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To detect endogenous hypochlorite, stimulate the cells with an appropriate agent (e.g., lipopolysaccharide

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To detect exogenous hypochlorite, add a known concentration of NaOCl to the cell medium.

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Immediately capture fluorescence images using a confocal microscope with appropriate filter sets (e.g., ex

Selectivity

The probe exhibits high selectivity for hypochlorite over other biologically relevant reactive oxygen and nit

Conclusion

The rosamine-phenothiazine-based red fluorescent probe is a highly sensitive and selective tool for the detec

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